

Commercial Suppliers and Technical Guide for Eletriptan-d3

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Compound of Interest

Compound Name: *Eletriptan-d3*

Cat. No.: *B562725*

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An In-depth Technical Resource for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers for **Eletriptan-d3**, a deuterated analog of the migraine therapeutic, Eletriptan. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on supplier specifications, analytical methodologies, and the core signaling pathways associated with Eletriptan's mechanism of action.

Commercial Supplier Specifications for Eletriptan-d3

For researchers sourcing **Eletriptan-d3** for analytical or research purposes, several commercial suppliers provide this stable isotope-labeled compound. The following table summarizes key quantitative data from a selection of suppliers. It is important to note that product specifications can change, and direct inquiry with the suppliers is recommended for the most current information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Notes
MedChemExpress	Eletriptan-d3	1287040-94-1	C ₂₂ H ₂₃ D ₃ N ₂ O ₂ S	385.54	Not specified	Not specified	Labeled Eletriptan hydrobromide.
Pharmaffiliates	Eletriptan-d3	1287040-94-1	C ₂₂ H ₂₃ D ₃ N ₂ O ₂ S	385.54	Not specified	Not specified	Labeled Eletriptan, a serotonin 5-HT1B/1D receptor agonist.
Axios Research	rac-Eletriptan-d3 HBr	Not Available	C ₂₂ H ₂₃ D ₃ N ₂ O ₂ S·HBr	385.54 + 80.91	Not specified	Not specified	Used as a reference standard.
Sussex Research	Eletriptan-d5	1126745-65-0	C ₂₂ H ₂₁ D ₅ N ₂ O ₂ S·HCl	424.01	>95% (HPLC)	>95%	Note: This is Eletriptan-d5. Data for d3 was not available.

Mechanism of Action and Signaling Pathway

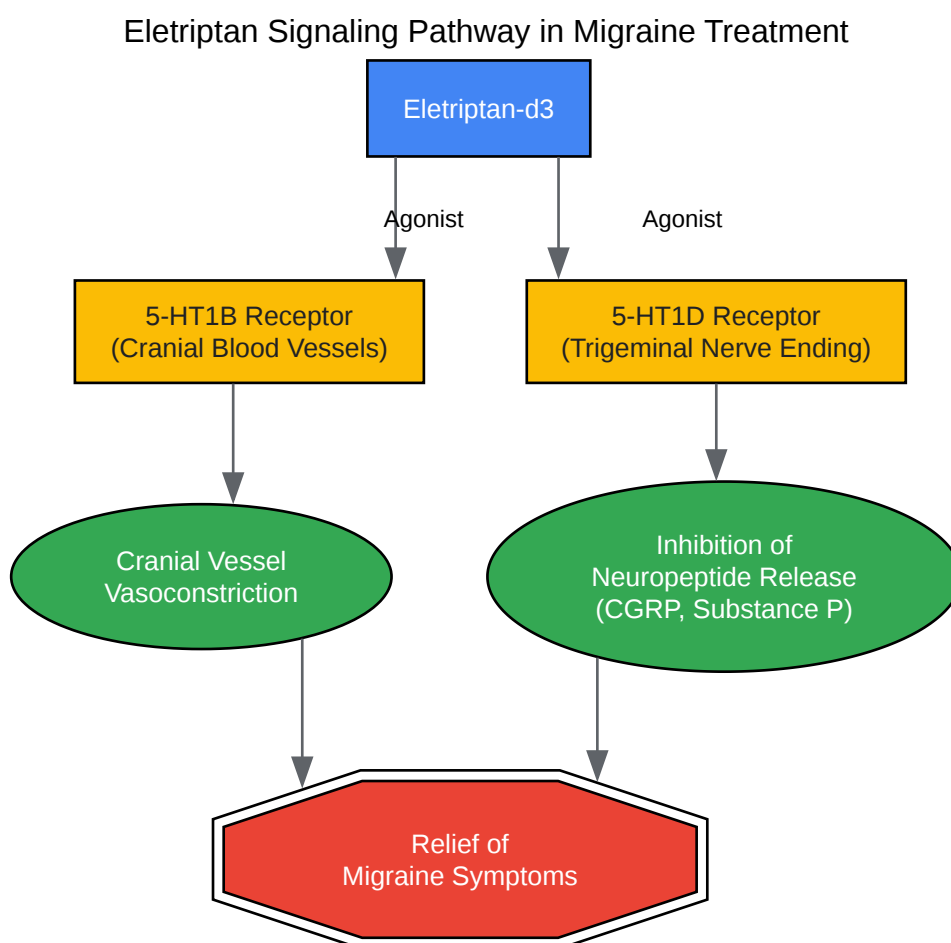
Eletriptan is a selective agonist for the serotonin 5-HT1B and 5-HT1D receptors. Its therapeutic effect in the treatment of acute migraine is attributed to two primary mechanisms:

- **Cranial Vasoconstriction:** Activation of 5-HT1B receptors located on the smooth muscle of intracranial blood vessels leads to their constriction. This counteracts the vasodilation that is

characteristic of a migraine attack.

- Inhibition of Neurogenic Inflammation: Eletriptan stimulates 5-HT_{1D} receptors on presynaptic trigeminal nerve endings. This activation inhibits the release of pro-inflammatory neuropeptides, such as Calcitonin Gene-Related Peptide (CGRP) and Substance P, which are key mediators of the pain and inflammation associated with migraines.

The following diagram illustrates the proposed signaling pathway for Eletriptan.



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Caption: Eletriptan's dual action on 5-HT_{1B} and 5-HT_{1D} receptors to alleviate migraine.

Experimental Protocols: Analytical Methods for Eletriptan

The quantification and analysis of Eletriptan, and by extension its deuterated isotopologues like **Eletriptan-d3**, are crucial for research and quality control. **Eletriptan-d3** is often employed as an internal standard in mass spectrometry-based assays due to its similar chemical properties to the unlabeled drug, but distinct mass. Several analytical techniques have been reported for the determination of Eletriptan in various matrices.

High-Performance Liquid Chromatography (HPLC)

A common method for the analysis of Eletriptan is Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).

- Objective: To separate and quantify Eletriptan in bulk drug or pharmaceutical formulations.
- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: A C18 column is typically used as the stationary phase (e.g., Alligent-1100 C18 or Phenomenex Chromosil C18).
- Mobile Phase: A mixture of organic solvents and aqueous buffers. A representative mobile phase could consist of Acetonitrile, Triethylamine (TEA), and Tetrahydrofuran (THF) in a ratio of 50:25:25 (v/v/v), with the pH adjusted to 6.3 using orthophosphoric acid.
- Flow Rate: A typical flow rate is 1.0 mL/min.
- Detection: UV detection is commonly performed at a wavelength of 228 nm or 234 nm.
- Quantification: The concentration of Eletriptan is determined by comparing the peak area of the sample to that of a standard of known concentration. Linearity is often established in a range such as 30-100 µg/mL.

The following diagram outlines a general workflow for the HPLC analysis of Eletriptan.

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